

N-(4-Chlorophenyl)-N-(methylsulfonyl)alanine: Proper Disposal & Handling Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)-*N*-(methylsulfonyl)alanine

CAS No.: 1008074-24-5

Cat. No.: B2942614

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Executive Summary & Operational Directive

Core Directive: **N-(4-Chlorophenyl)-N-(methylsulfonyl)alanine** (CAS: 1008074-24-5) must be classified and disposed of as Halogenated Organic Waste.[1]

Unlike standard organic intermediates, the presence of the 4-chlorophenyl moiety dictates that this compound cannot be processed via standard fuel-blending incineration.[1] It requires high-temperature incineration (>1100°C) with acid gas scrubbing to prevent the formation of dioxins and furans.[1]

Immediate Action Required:

- Segregate: Do not mix with non-halogenated solvents (e.g., Acetone, Methanol) or aqueous waste streams.
- Label: Clearly mark all waste containers as "Halogenated Organic Waste" with the constituent name fully written out.

- **Contain:** Use chemically compatible containers (HDPE or Glass); avoid metal containers due to potential acidity from the alanine carboxylic acid group.

Chemical Profile & Hazard Assessment

To handle this compound safely, one must understand the structural "flags" that dictate its disposal pathway.

Structural Analysis for Disposal[1]

- **Chlorophenyl Group:** The primary driver for "Halogenated" classification. Improper combustion releases HCl and potential persistent organic pollutants (POPs).
- **Methylsulfonyl Group:** Releases Sulfur Oxides (SOx) upon combustion; requires scrubbers in the incineration train.
- **Alanine Backbone:** Provides a carboxylic acid moiety, making the compound potentially acidic. Operational Insight: Avoid mixing with cyanide or sulfide waste streams to prevent the release of toxic gases (HCN/H₂S).

Key Physicochemical Data[1]

Property	Value	Operational Implication
CAS Number	1008074-24-5	Use for waste manifesting and inventory tracking.[1]
Molecular Formula	C ₁₀ H ₁₂ ClNO ₄ S	Confirms presence of Cl and S heteroatoms.
Molecular Weight	277.72 g/mol	Heavy organic; likely solid at room temperature.
Physical State	Solid (Powder/Crystal)	Requires solid waste bins unless dissolved in solution.
Acidity (pKa)	~3.0 - 4.0 (Carboxyl)	Weak acid; segregate from strong bases.[1]
Solubility	DMSO, Methanol	Rinse glassware with organic solvents, not just water.

Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system.^[1] If you cannot check off a step, stop and re-evaluate the workflow.

Scenario A: Disposal of Solid Substance

Used for expired shelf stocks, weighing errors, or synthesis solids.

- Selection: Choose a wide-mouth HDPE (High-Density Polyethylene) jar.^[1] Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste tag before adding waste.^{[2][3]}
 - Check: [x] Toxic
 - Check: [x] Halogenated
 - Write: "**N-(4-Chlorophenyl)-N-(methylsulfonyl)alanine**" (No abbreviations).
- Transfer: Transfer solid using a disposable spatula. Do not generate dust.^{[4][5][6][7]}
- Secondary Decontamination: Wipe the exterior of the container with a damp paper towel (solvent-dampened). Dispose of the towel in the solid hazardous waste bin.

Scenario B: Disposal of Liquid Waste (Mother Liquors)

Used for reaction mixtures or HPLC effluents containing the compound.

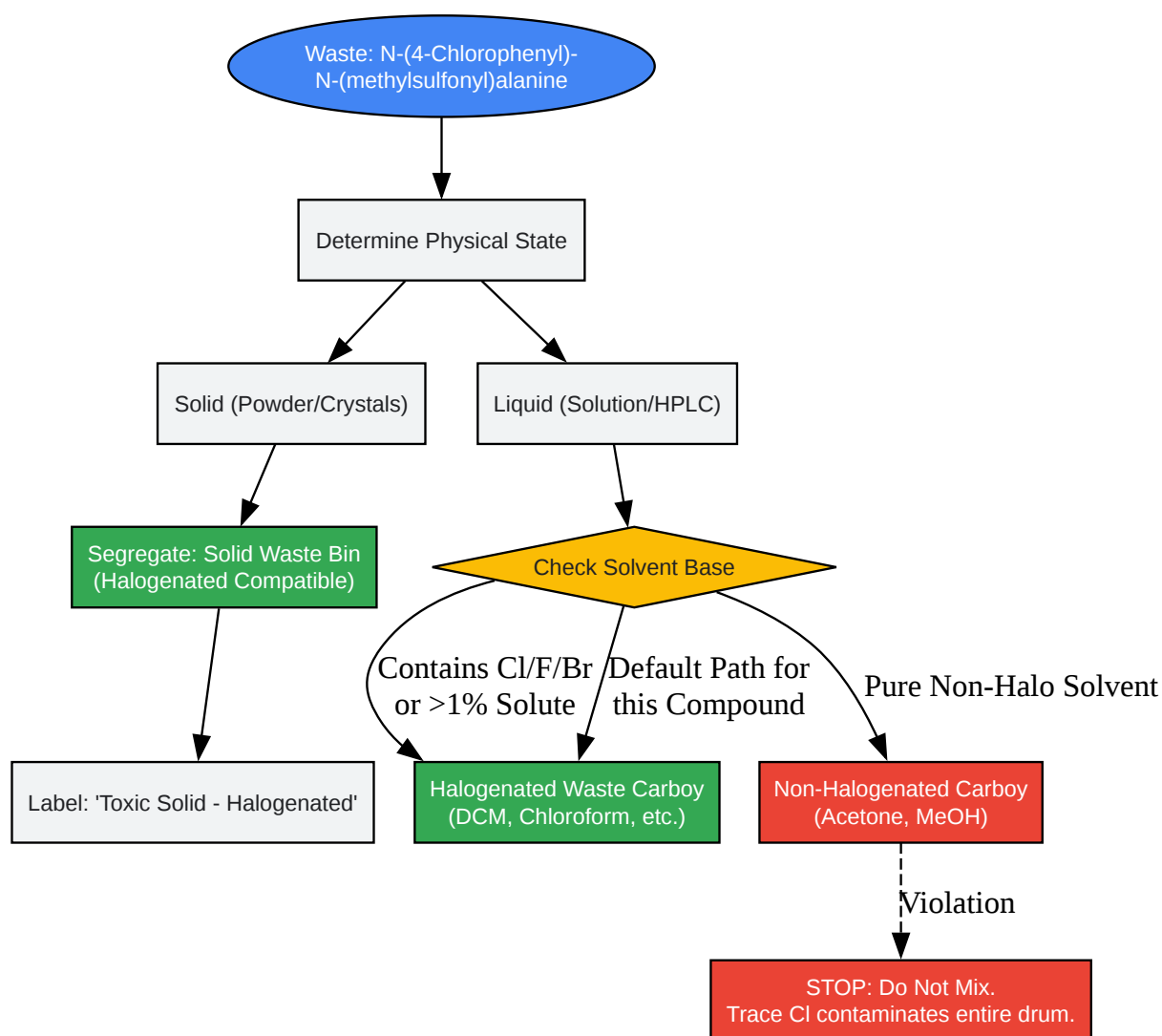
- Segregation: Ensure the liquid waste carboy is designated "Halogenated Solvent Waste."
 - Critical Error Prevention: Adding this to a "Non-Halogenated" (Fuel Blending) drum can result in regulatory fines and rejection of the waste shipment by the incinerator.
- Compatibility Check: Verify the carboy does not contain strong oxidizers (e.g., Nitric Acid) or active metals.
- Funneling: Use a funnel with a lid/latch to minimize vapor escape.

- Logging: Record the approximate volume and concentration on the waste log sheet immediately.

Visualized Workflows

Disposal Decision Logic

This diagram illustrates the critical decision points preventing cross-contamination of waste streams.



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Figure 1: Decision matrix for segregating **N-(4-Chlorophenyl)-N-(methylsulfonyl)alanine**.

Note that liquid solutions default to the Halogenated stream due to the solute's chlorine content.

Emergency Spill Response

In the event of a benchtop spill, follow this containment logic to minimize exposure.



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Figure 2: Immediate response workflow for solid or liquid spills.[1][4] Speed and containment are prioritized over cleaning to prevent aerosolization.

Regulatory & Compliance Codes

Proper coding ensures that the waste contractor (e.g., Veolia, Clean Harbors) treats the waste correctly.

Regulatory Body	Code/Classification	Description
EPA (RCRA)	D001 / D002 (Potential)	Depending on solvent flashpoint or pH.[1]
EPA (RCRA)	HOC (Halogenated Organic)	Must be treated as Halogenated Organic Compound under Land Disposal Restrictions (LDR).
DOT (Transport)	UN 3077 (Likely)	Environmentally Hazardous Substance, Solid, N.O.S.[1] (if >5kg).
GHS Hazards	H302, H315, H319	Harmful if swallowed; Causes skin/eye irritation.[6]

Important Note on "P-Listing": While this specific compound is not currently P-listed (acutely toxic) by the EPA, best practice in drug development is to treat novel sulfonamides as high-hazard until toxicological data proves otherwise.[1]

References

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